

# Application Notes and Protocols for 4-Aminopteroylaspartic Acid (Aminopterin) Solutions

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## Compound of Interest

Compound Name: 4-Aminopteroylaspartic acid

Cat. No.: B1665978

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## Introduction

**4-Aminopteroylaspartic acid**, commonly known as Aminopterin, is a potent folic acid antagonist. It functions as a competitive inhibitor of dihydrofolate reductase (DHFR), an enzyme critical for the synthesis of nucleotide precursors.<sup>[1][2]</sup> By blocking this pathway, Aminopterin effectively halts DNA, RNA, and protein synthesis, leading to its use as an antineoplastic and immunosuppressive agent.<sup>[1][2]</sup> It is also a key component in HAT (hypoxanthine-aminopterin-thymidine) medium for hybridoma selection in monoclonal antibody production.<sup>[2][3]</sup>

These application notes provide detailed protocols for the preparation, storage, and handling of Aminopterin solutions to ensure their stability, efficacy, and safe use in a laboratory setting.

## Data Presentation

### Physical and Chemical Properties

Property	Value	Reference
Synonyms	4-amino Folic Acid, 4-amino PGA, APGA, NSC 739	[3]
Molecular Formula	C <sub>19</sub> H <sub>20</sub> N <sub>8</sub> O <sub>5</sub>	[2][3][4]
Molecular Weight	440.41 g/mol	[1][3][5]
Appearance	Yellow to orange crystalline powder	[4][6]
Melting Point	225 °C (437 °F)	[6]
Storage (Solid)	-20°C	[3]

## Solubility Data

Solvent	Solubility	Recommended Storage of Solution	Reference
Water	Slightly soluble (0.3 mg/mL)	Prepare fresh; do not store for more than one day.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Boiling Water	100 mg/mL	May be stored for several days at 4°C.	<a href="#">[5]</a> <a href="#">[7]</a>
0.1 M HCl	Soluble	May be stored for several days at 4°C.	<a href="#">[5]</a> <a href="#">[7]</a>
2 M NaOH	50 mg/mL	May be stored for 1-2 days at 4°C.	<a href="#">[5]</a>
Ethanol	Slightly soluble	Not recommended for long-term storage.	<a href="#">[3]</a>
Methanol	Soluble	May be stored for several days at 4°C.	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
DMSO	Soluble	Store in aliquots at -20°C for up to one month, or -80°C for up to six months.	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[8]</a>
45% (w/v) aq 2-hydroxypropyl- $\beta$ -cyclodextrin	1.4 - 1.6 mg/mL	May be stored for several days at 4°C.	<a href="#">[5]</a> <a href="#">[7]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 1 mM Aqueous Stock Solution of Aminopterin

Materials:

- Aminopterin powder
- 2 M Sodium Hydroxide (NaOH)

- Nuclease-free water
- Sterile, conical tubes (1.5 mL or 15 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer
- 0.22  $\mu$ m sterile syringe filter

#### Procedure:

- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of Aminopterin powder. Note: Aminopterin is a hazardous substance; handle with appropriate personal protective equipment (PPE) in a chemical fume hood.
- **Initial Solubilization:** To prepare a 1 mM stock solution, add a small volume of 2 M NaOH to the weighed Aminopterin powder to achieve a concentration of 50 mg/mL.<sup>[5]</sup> For example, to 4.4 mg of Aminopterin, add 88  $\mu$ L of 2 M NaOH.
- **Vortexing:** Gently vortex the solution until the powder is completely dissolved. The solution should appear clear.
- **Dilution:** Using nuclease-free water, dilute the concentrated solution to the final desired volume to achieve a 1 mM concentration. For the example above, add nuclease-free water to a final volume of 10 mL.
- **Sterilization:** Sterilize the solution by passing it through a 0.22  $\mu$ m syringe filter into a sterile container.
- **Aliquoting and Storage:** Aliquot the sterile solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C. For aqueous solutions, it is recommended to use them within one month.<sup>[9]</sup>

## Protocol 2: Preparation of a 10 mM DMSO Stock Solution of Aminopterin

#### Materials:

- Aminopterin powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, conical tubes (1.5 mL or 15 mL)
- Calibrated micropipettes and sterile tips
- Vortex mixer

#### Procedure:

- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of Aminopterin powder into a sterile conical tube.
- **Solubilization:** Add the appropriate volume of DMSO to the Aminopterin powder to achieve a 10 mM concentration. For example, to 4.4 mg of Aminopterin, add 1 mL of DMSO.
- **Dissolving:** Vortex the solution until the Aminopterin is completely dissolved. Gentle warming (up to 37°C) may be applied if necessary.
- **Aliquoting and Storage:** Dispense the stock solution into single-use aliquots in sterile, light-protecting tubes. Store the aliquots at -20°C for up to one month or at -80°C for up to six months to maintain stability.<sup>[8]</sup> Avoid repeated freeze-thaw cycles.

## Safety and Handling

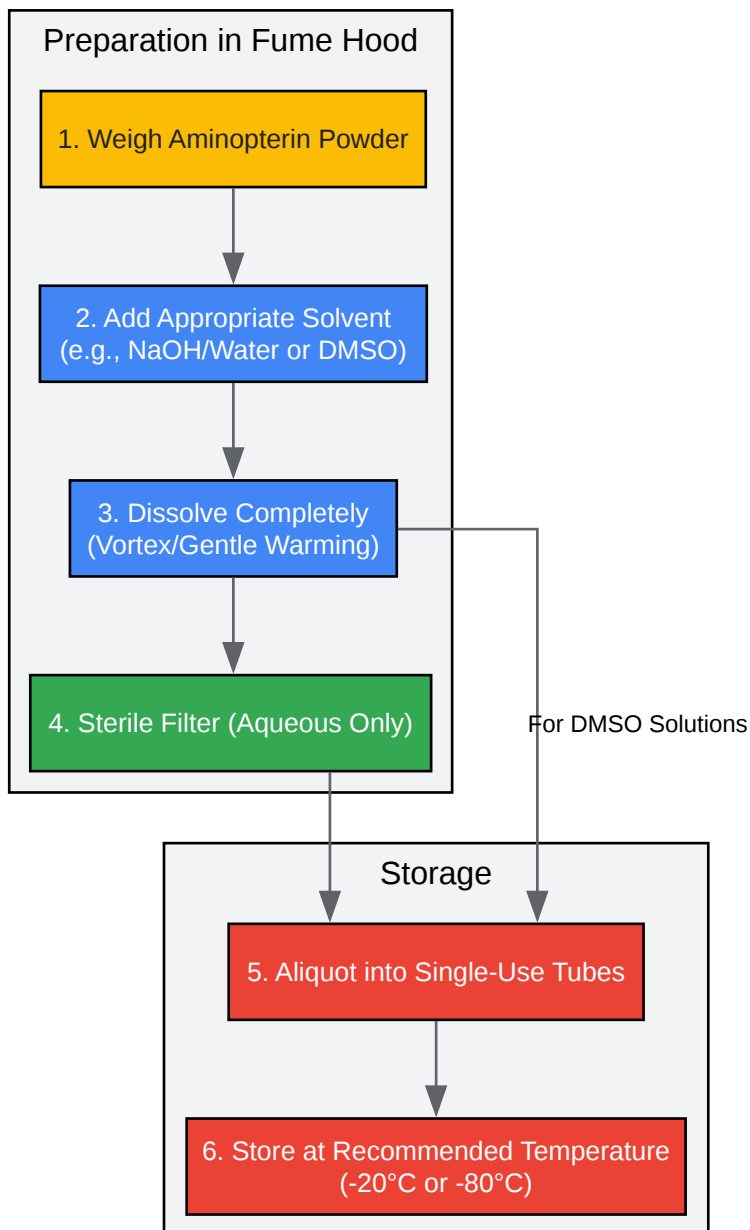
Aminopterin is classified as an extremely hazardous substance.<sup>[1]</sup> Strict adherence to safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety goggles, and chemical-resistant gloves when handling Aminopterin in solid or solution form.
- **Engineering Controls:** All handling of Aminopterin powder and concentrated solutions should be performed in a certified chemical fume hood to prevent inhalation.

- **Spill Response:** In case of a spill, do not touch the spilled material. Use an absorbent material to contain the spill and decontaminate the area according to your institution's safety guidelines for hazardous chemicals.
- **Waste Disposal:** Dispose of all waste contaminated with Aminopterin (e.g., tubes, pipette tips, gloves) as hazardous chemical waste in accordance with local, state, and federal regulations.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling.[\[10\]](#) Do not eat, drink, or smoke in the laboratory.

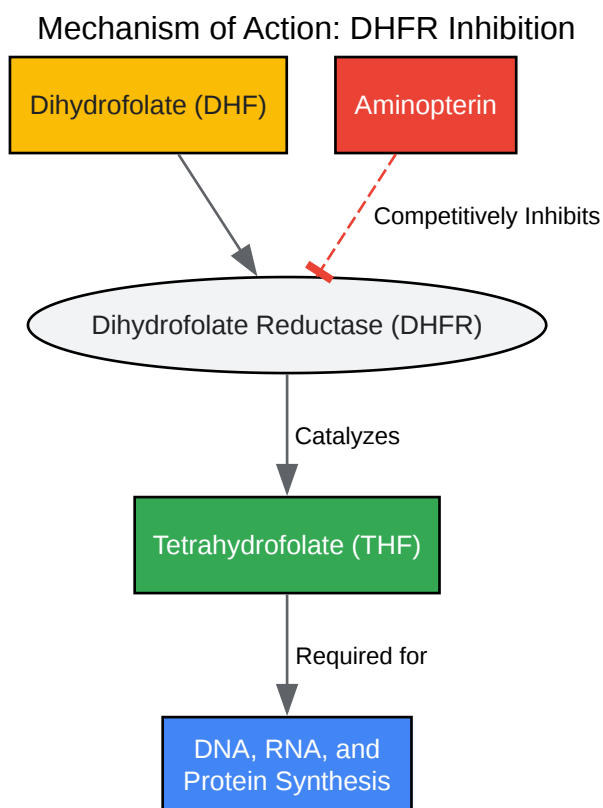
## Mandatory Visualizations

## Workflow for Aminopterin Solution Preparation and Storage



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Caption: Workflow for preparing and storing Aminopterin solutions.



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Caption: Aminopterin's inhibition of dihydrofolate reductase.

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